

Application Note: High-Yield Synthesis of 4-Methoxy-N-(pentan-2-yl)aniline

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Compound of Interest

Compound Name: 4-methoxy-N-(pentan-2-yl)aniline

Cat. No.: B13065488

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Abstract

This application note details the optimized protocol for synthesizing **4-methoxy-N-(pentan-2-yl)aniline** (Target Molecule) from p-anisidine and 2-pentanone. While direct alkylation of anilines with alkyl halides often leads to over-alkylation (quaternary ammonium salts), this protocol utilizes reductive amination mediated by Sodium Triacetoxyborohydride (STAB). This method ensures mono-alkylation selectivity, mild reaction conditions, and high functional group tolerance.[1] This guide is designed for medicinal chemists requiring reliable access to lipophilic aniline scaffolds.

Introduction & Retrosynthetic Analysis[2]

Chemical Context

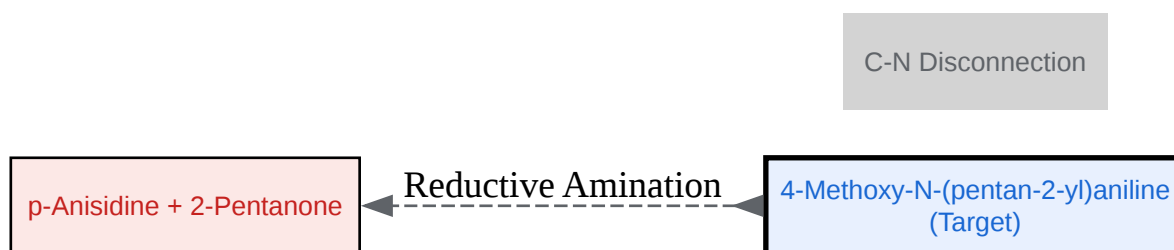
N-alkylated anilines are ubiquitous pharmacophores in drug discovery, serving as key intermediates for analgesics, kinase inhibitors, and antioxidants. The target molecule features a secondary amine with a branched alkyl chain (pentan-2-yl), which introduces chirality and increases lipophilicity compared to linear analogues.

Strategic Disconnection

The most reliable disconnection for secondary amines is the C-N bond.

- Path A (Direct Alkylation): Reaction of p-anisidine with 2-bromopentane. Disadvantage: High risk of dialkylation (formation of tertiary amine) and elimination side reactions due to the secondary halide.
- Path B (Reductive Amination): Condensation of p-anisidine with 2-pentanone to form an imine, followed by in situ reduction. Advantage: STAB is a mild, selective reducing agent that reduces the imine faster than the ketone, preventing side reactions and ensuring mono-alkylation.

Selected Route: Path B (Reductive Amination).



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Figure 1: Retrosynthetic analysis favoring the reductive amination pathway.

Experimental Design & Logic

Reagent Selection

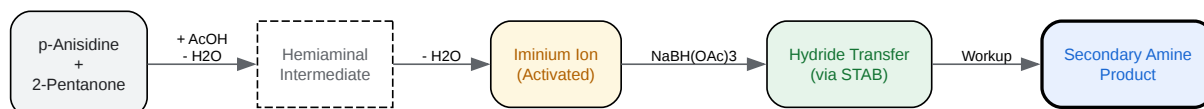
Reagent	Role	Stoichiometry	Rationale
p-Anisidine	Limiting Reagent	1.0 equiv	Nucleophilic amine source.
2-Pentanone	Electrophile	1.2 – 1.5 equiv	Excess drives equilibrium toward imine formation.
NaBH(OAc) ₃	Reducing Agent	1.5 equiv	"STAB" is less reactive than NaBH ₄ ; it selectively reduces the protonated imine without reducing the ketone starting material. [2]
Acetic Acid (AcOH)	Catalyst	1.0 equiv	Promotes imine formation and protonates the imine intermediate to facilitate hydride attack.
1,2-Dichloroethane (DCE)	Solvent	0.2 M	Standard solvent for STAB reactions; maintains solubility of the borohydride complex.

Mechanistic Insight

The reaction proceeds via the formation of a hemiaminal, which dehydrates to form an imine (Schiff base). Because ketones are sterically more hindered than aldehydes, the equilibrium often favors the starting materials.

- **Acid Catalysis:** Acetic acid protonates the carbonyl oxygen, making it more electrophilic, and subsequently protonates the imine to form an iminium ion.

- **Selective Reduction:** The iminium ion is more electrophilic than the ketone. STAB delivers a hydride to the iminium carbon, locking the structure into the secondary amine.



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Figure 2: Mechanistic pathway of the reductive amination using STAB.

Detailed Protocol

Safety Precautions

- **p-Anisidine:** Highly toxic by inhalation, ingestion, and skin contact. Suspected carcinogen.[3] Must be handled in a fume hood with double nitrile gloves.
- **DCE:** Carcinogen and flammable.
- **Reaction:** Hydrogen gas may be evolved in small quantities; ensure venting.

Step-by-Step Procedure

Scale: 5.0 mmol (approx. 615 mg of p-anisidine)

- **Preparation of Reaction Mixture:**
 - In a dry 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve p-anisidine (616 mg, 5.0 mmol, 1.0 equiv) in 1,2-dichloroethane (DCE) (25 mL).
 - Add 2-pentanone (646 mg / 0.80 mL, 7.5 mmol, 1.5 equiv).
 - Add Glacial Acetic Acid (300 mg / 0.29 mL, 5.0 mmol, 1.0 equiv).
 - Note: Stir for 5-10 minutes at Room Temperature (RT) to allow initial equilibrium.
- **Reduction:**

- Add Sodium Triacetoxyborohydride (STAB) (1.59 g, 7.5 mmol, 1.5 equiv) in 3-4 portions over 10 minutes.
- Observation: The mixture may become cloudy or slightly effervescent.
- Seal the flask with a septum (with a small needle vent) or a nitrogen balloon.
- Stir vigorously at Room Temperature for 16–24 hours.
- Monitoring: Check reaction progress by TLC (Solvent: 20% EtOAc in Hexanes). The starting aniline (usually more polar) should disappear, and a less polar spot (product) should appear. Stain with Ninhydrin or UV.
- Quench and Workup:
 - Quench the reaction by slowly adding saturated aqueous NaHCO_3 (20 mL). Stir for 15 minutes until gas evolution ceases.
 - Transfer to a separatory funnel. Extract the aqueous layer with Dichloromethane (DCM) (3 x 20 mL).
 - Combine the organic layers and wash with Brine (1 x 30 mL).
 - Dry the organic phase over anhydrous Na_2SO_4 or MgSO_4 .
 - Filter and concentrate under reduced pressure (Rotovap) to yield the crude oil.
- Purification:
 - Purify via Flash Column Chromatography on silica gel.
 - Eluent: Gradient of Hexanes/Ethyl Acetate (Start 95:5 → End 80:20).
 - Note: The excess ketone usually elutes first or is removed during evaporation. The product is typically a pale yellow to brown oil.

Expected Yield & Properties

- Typical Yield: 75% – 90%

- Appearance: Pale yellow oil (may darken on standing due to oxidation).
- Rf Value: ~0.4–0.5 (20% EtOAc/Hexanes).

Characterization Data (Simulated)

To validate the synthesis, look for these key NMR signals:

Nuclei	Shift (δ ppm)	Multiplicity	Integration	Assignment
¹ H NMR	6.75	Doublet (J~9Hz)	2H	Aromatic (meta to OMe)
	6.55	Doublet (J~9Hz)	2H	Aromatic (ortho to NH)
	3.75	Singlet	3H	O-CH ₃ (Methoxy)
	3.35	Multiplet	1H	N-CH (Chiral center)
	1.10	Doublet	3H	CH ₃ adjacent to N-CH
	0.90	Triplet	3H	Terminal CH ₃ of pentyl chain
¹³ C NMR	~55.8	-	-	O-CH ₃
	~48.5	-	-	N-CH (Secondary Carbon)

Troubleshooting Guide

Issue	Probable Cause	Solution
Low Conversion	Steric hindrance of ketone.	Increase reaction time to 48h or add 1.0 eq of Ti(OiPr) ₄ (Titanium isopropoxide) to pre-form the imine before adding STAB.
Starting Material Remains	Wet solvent decomposing STAB.	Ensure DCE is anhydrous. Use fresh STAB bottle (it degrades with moisture).
Dialkylation	Not possible with this method.	If observed (rare), confirm identity; likely an impurity. Reductive amination with ketones rarely dialkylates secondary amines due to sterics.

References

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